

Hdac6-IN-24: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *Hdac6-IN-24*

Cat. No.: *B12372121*

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and experimental protocols for the selective histone deacetylase 6 (HDAC6) inhibitor, **Hdac6-IN-24**.

Hdac6-IN-24 is a valuable tool for studying the biological roles of HDAC6, a unique class IIb histone deacetylase. Primarily localized in the cytoplasm, HDAC6 plays a crucial role in various cellular processes by deacetylating non-histone proteins, including α -tubulin and the chaperone protein Hsp90. Its involvement in cell motility, protein quality control, and signaling pathways has made it a significant target in oncology and neurodegenerative disease research.

Solubility Data

The solubility of **Hdac6-IN-24** is a critical factor for its effective use in in vitro and in vivo studies. The following table summarizes the known solubility of **Hdac6-IN-24** in Dimethyl Sulfoxide (DMSO).

Solvent	Solubility	Molar Mass
DMSO	10 mM[1]	476.43 g/mol

Note: For other HDAC6 inhibitors, solubility in DMSO can be significantly higher, for instance, Hdac6-IN-21 is soluble at 125 mg/mL and Hdac6-IN-26 at 100 mg/mL. However, it is crucial to adhere to the specific solubility data for **Hdac6-IN-24** to ensure accurate experimental conditions.

Experimental Protocols

Preparation of Hdac6-IN-24 Stock and Working Solutions

This protocol outlines the steps for preparing a 10 mM stock solution of **Hdac6-IN-24** in DMSO and subsequent dilution to a working concentration.

Materials:

- **Hdac6-IN-24** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Appropriate cell culture medium or assay buffer

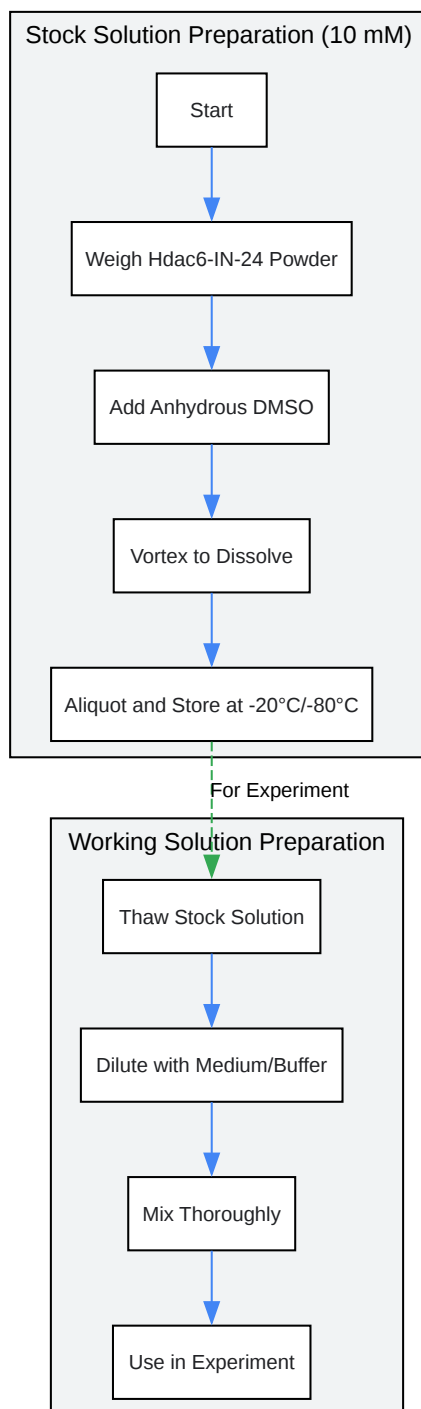
Procedure for 10 mM Stock Solution:

- Calculate the required mass: Based on the molecular weight of **Hdac6-IN-24** (476.43 g/mol), calculate the mass needed to prepare the desired volume of a 10 mM stock solution. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.7643 mg of **Hdac6-IN-24**.
- Weigh the compound: Carefully weigh the calculated amount of **Hdac6-IN-24** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **Hdac6-IN-24** powder.
- Dissolve the compound: Vortex the solution until the **Hdac6-IN-24** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- Storage: Store the 10 mM stock solution in aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Procedure for Working Solutions:

- Thaw the stock solution: Thaw an aliquot of the 10 mM **Hdac6-IN-24** stock solution at room temperature.
- Dilute to the final concentration: Dilute the stock solution with the appropriate cell culture medium or assay buffer to achieve the desired final working concentration. For example, to prepare 1 mL of a 10 μ M working solution, add 1 μ L of the 10 mM stock solution to 999 μ L of the medium or buffer.
- Mix thoroughly: Gently mix the working solution by pipetting or inverting the tube.
- Use immediately: It is recommended to use the freshly prepared working solution for experiments.

Experimental Workflow: Hdac6-IN-24 Solution Preparation

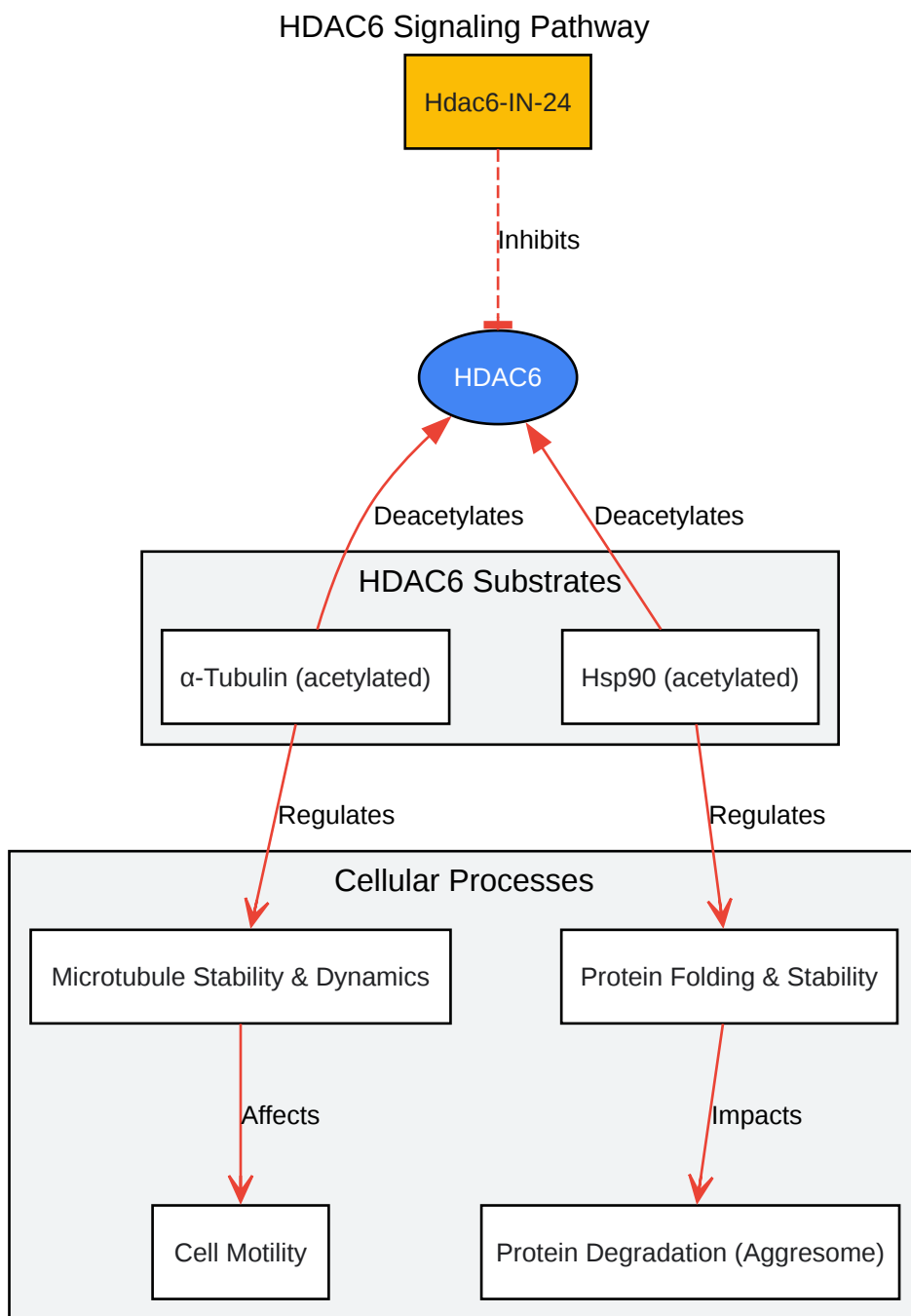
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Caption: Workflow for preparing **Hdac6-IN-24** stock and working solutions.

HDAC6 Signaling Pathway

HDAC6 is a predominantly cytoplasmic deacetylase that targets several non-histone proteins. Its activity is implicated in crucial cellular functions. Inhibition of HDAC6 by **Hdac6-IN-24** can lead to the hyperacetylation of its substrates, thereby modulating their functions.

The diagram below illustrates the central role of HDAC6 in deacetylating key substrates and the downstream cellular effects.



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Caption: HDAC6 deacetylates α-tubulin and Hsp90, impacting key cellular processes.

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References

- 1. HDAC6-IN-24 - Immunomart [immunomart.org]
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